

Personal protective equipment for handling S-Methylglutathione

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Compound of Interest

Compound Name: S-Methylglutathione

Cat. No.: B1681029

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Essential Safety and Handling Guide for S-Methylglutathione

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **S-Methylglutathione**. It offers procedural, step-by-step guidance on personal protective equipment, operational handling, and disposal.

Personal Protective Equipment (PPE)

Proper personal protective equipment is critical to ensure safety when handling **S-Methylglutathione**. The following table summarizes the recommended PPE.

Protection Type	Equipment	Specification and Use
Eye/Face Protection	Safety Goggles or Eyeshields	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]
Skin Protection	Gloves	Handle with impervious gloves. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[2][3]
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[1]	
Respiratory Protection	N95 (US) or equivalent Respirator	Use respiratory protection when dusts are generated.[3] No protective equipment is needed under normal use conditions with adequate ventilation.[1]

Operational Handling and Storage

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **S-Methylglutathione** in a tightly closed container in a dry and well-ventilated place.[1][4]
- Recommended storage temperatures are typically between 2-8°C or -20°C for long-term stability.[5]

Handling Procedures:

- Preparation: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Avoid Dust Formation: Handle the solid powder carefully to avoid generating dust.[1][4]
- Personal Hygiene: Wash hands thoroughly after handling.[3] Do not eat, drink, or smoke in the laboratory.
- Avoid Contact: Take precautions to avoid contact with skin, eyes, or clothing.[1]

Accidental Release and Disposal Plan

Spill Response:

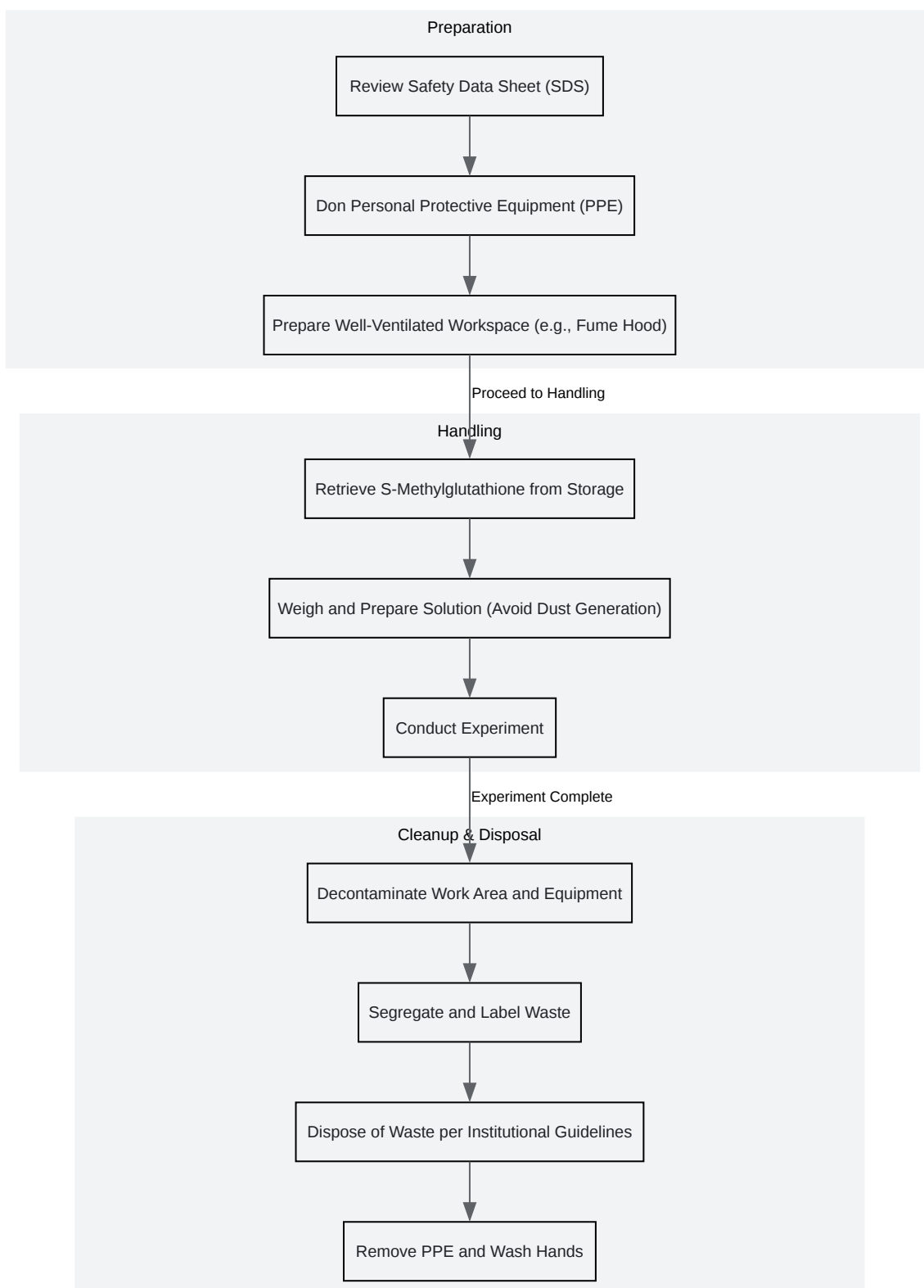
- Evacuate: Evacuate personnel from the immediate spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For dry spills, carefully sweep or vacuum up the material, avoiding dust generation.[6][7] Moisten with water to reduce airborne dust if necessary.[7]
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- Waste: Place all contaminated materials, including cleaning supplies and PPE, into a sealed, labeled container for proper disposal.

Disposal:

- Dispose of **S-Methylglutathione** waste and contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Containers should be clean, compatible with the waste, and not overfilled.[8]
- All waste containers must be clearly labeled with the full chemical name and associated hazards.[8]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **S-Methylglutathione** in a laboratory setting.



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Caption: Workflow for the safe handling of **S-Methylglutathione**.

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